

Performance of Cadusafos Formulations: A Comparative Guide

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Compound of Interest

Compound Name: Cadusafos

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This guide provides an objective comparison of the performance of different formulations of the nematicide **Cadusafos**, with a focus on their stability and efficacy. The information presented is supported by experimental data to aid in the selection of the most suitable formulation for specific research and field applications.

Overview of Cadusafos and its Formulations

Cadusafos is an organophosphate nematicide and insecticide used to control a range of plant-parasitic nematodes. It is known to be effective against significant agricultural pests such as the root-knot nematode (*Meloidogyne incognita*) and the reniform nematode (*Rotylenchulus reniformis*). **Cadusafos** is available in several formulations, primarily:

- Granular (G/GR): A dry formulation where the active ingredient is carried on inert granules.
- Liquid (Emulsifiable Concentrate - EC/ME): A liquid formulation that forms an emulsion when mixed with water.
- Capsule Suspension (CS): A formulation where the active ingredient is enclosed in small capsules and suspended in a liquid, providing a controlled release.

Comparative Stability of Cadusafos Formulations

The stability of a pesticide formulation is crucial as it affects its shelf-life and performance under various environmental conditions. A study comparing the degradation of **Cadusafos** active ingredient (a.i.), Granular (GR), and Capsule Suspension (CS) formulations under thermal and photolytic stress revealed significant differences in their stability.

Key Findings:

- The Capsule Suspension (CS) formulation demonstrated the highest stability under accelerated storage, high temperatures, and exposure to sunlight and UV radiation.
- The Granular (GR) formulation was more stable than the active ingredient alone but less stable than the CS formulation.
- The encapsulation technology in the CS formulation provides a protective barrier against degradation, leading to increased environmental stability.

Table 1: Degradation and Half-life of **Cadusafos** Formulations under Thermal and Photolytic Conditions

Condition	Parameter	Active Ingredient (a.i.)	Granular (GR)	Capsule Suspension (CS)
Accelerated Storage (54 ±2 °C for 14 days)	% Loss of Active Ingredient	-	6.66%	2.76%
Thermal Degradation at 50 °C	Half-life (hours)	169.02	177.69	198
Sunlight Exposure	Half-life (hours)	6.55	8.24	10.61

Data synthesized from Abdel-Rahman and Seloma, 2025.

Comparative Efficacy of Cadusafos Formulations

The efficacy of a nematicide formulation is its ability to control the target nematode population and protect the crop. While direct comparative studies on the efficacy of all **Cadusafos** formulations against *M. incognita* and *R. reniformis* are limited, some studies provide valuable insights.

A study on the control of the citrus nematode (*Tylenchulus semipenetrans*) on lemon trees compared the granular (Rugby 10G) and liquid (Rugby 100 ME) formulations of **Cadusafos**. The results indicated that:

- Both formulations effectively reduced nematode populations to undetectable levels.
- The liquid formulation (Rugby 100ME) resulted in a greater increase in fruit yield (12,587 kg/ha increase) compared to the granular formulation (Rugby 10G) (8,392 kg/ha increase).
[1]
- Nematode populations remained suppressed for at least 12 months after the final application of both formulations.[1]

Conversely, a study on tomato plants infested with *M. incognita* found that granular formulations of the nematicides ethoprophos and oxamyl were more effective than their liquid counterparts.[2] This suggests that the performance of a formulation can be influenced by the specific active ingredient, crop, and environmental conditions.

Experimental Protocols

Protocol for Evaluating the Efficacy of **Cadusafos** Formulations in a Greenhouse Setting

This protocol outlines a method for comparing the efficacy of Granular (GR) and Capsule Suspension (CS) formulations of **Cadusafos** against *Meloidogyne incognita* on a susceptible host plant, such as tomato.

Objective: To determine the relative efficacy of **Cadusafos** GR and CS formulations in reducing root-knot nematode populations and improving plant growth.

Materials:

- Tomato seedlings (e.g., cv. 'Rutgers')
- Sterilized sandy loam soil
- Pots (e.g., 15 cm diameter)
- Meloidogyne incognita inoculum (eggs or second-stage juveniles, J2)
- **Cadusafos** Granular (GR) formulation
- **Cadusafos** Capsule Suspension (CS) formulation
- Untreated control
- Greenhouse with controlled temperature (25-28°C) and lighting
- Nematode extraction equipment (sieves, Baermann funnels or centrifugal flotation apparatus)
- Microscope and counting slides

Experimental Design:

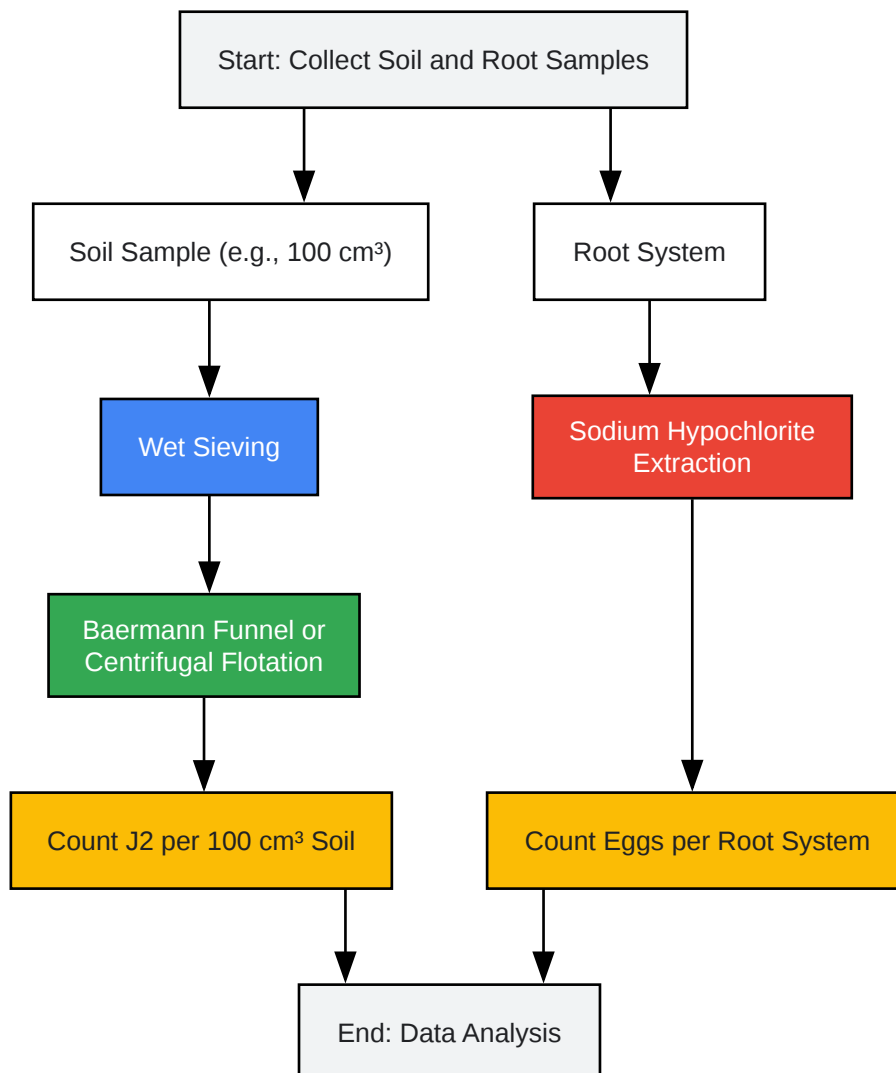
- Randomized Complete Block Design (RCBD) with 5 replicates per treatment.
- Treatments:
 - Untreated Control (nematode-infested)
 - **Cadusafos** GR formulation (at recommended dose)
 - **Cadusafos** CS formulation (at recommended dose)

Procedure:

- Potting and Transplanting: Fill pots with sterilized soil. Transplant one healthy tomato seedling into each pot.
- Treatment Application:

- Granular (GR) Formulation: Weigh the required amount of granules for each pot. Incorporate the granules evenly into the top 5-10 cm of soil around the base of the tomato plant.
- Capsule Suspension (CS) Formulation: Dilute the CS formulation in a known volume of water according to the manufacturer's instructions. Apply the suspension evenly to the soil surface of each pot.
- Untreated Control: Receive only water.
- Nematode Inoculation: Two days after nematicide application, inoculate each pot (except for a healthy, uninoculated control group) with a suspension of *M. incognita* eggs or J2 at a predetermined density (e.g., 5,000 eggs/pot).
- Greenhouse Maintenance: Maintain the pots in the greenhouse for 6-8 weeks. Water the plants as needed and apply a standard fertilizer solution.
- Data Collection (at termination of the experiment):
 - Plant Growth Parameters: Measure shoot height, fresh and dry shoot weight, and fresh and dry root weight.
 - Nematode Population Assessment:
 - Root Galling Index: Carefully wash the roots and rate the degree of galling on a scale of 0-5 (0 = no galls, 5 = severe galling).
 - Nematode Extraction from Soil: Collect a representative soil sample from each pot. Extract nematodes from a subsample (e.g., 100 cm³ of soil) using the Baermann funnel or centrifugal flotation method. Count the number of J2 under a microscope.
 - Nematode Extraction from Roots: Extract eggs from the entire root system using a sodium hypochlorite (bleach) solution. Count the number of eggs.
- Data Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD. Compare treatment means using a suitable post-hoc test (e.g., Tukey's HSD) at $P \leq 0.05$.

Workflow for Nematode Extraction and Counting

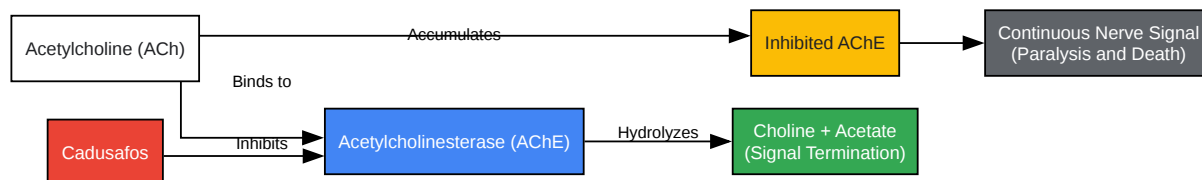


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Caption: Workflow for nematode extraction and counting from soil and root samples.

Mechanism of Action: Acetylcholinesterase Inhibition

Cadusafos, like other organophosphate nematicides, acts as an inhibitor of the enzyme acetylcholinesterase (AChE).



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Caption: Mechanism of acetylcholinesterase inhibition by **Cadusafos**.

In a healthy nervous system, acetylcholine is released to transmit a nerve impulse and is then broken down by acetylcholinesterase to terminate the signal. **Cadusafos** binds to and inhibits acetylcholinesterase, leading to an accumulation of acetylcholine in the synapse. This results in continuous nerve stimulation, leading to paralysis and eventual death of the nematode.

Conclusion

The choice of **Cadusafos** formulation can significantly impact its stability and efficacy. The Capsule Suspension (CS) formulation offers superior stability against environmental degradation compared to the Granular (GR) formulation, which may translate to a longer period of activity in the field. However, efficacy can be influenced by various factors including the target nematode, crop, soil type, and application method. The liquid formulation has shown greater efficacy in increasing yield in citrus, while in other contexts, granular formulations of nematicides have performed better. Therefore, it is recommended that researchers and professionals conduct preliminary trials under their specific conditions to determine the most effective formulation for their needs. The provided experimental protocol offers a standardized method for such evaluations.

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